

# benzylideneacetone E-isomer trans configuration

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Benzylideneacetone

CAS No.: 122-57-6

Cat. No.: S588542

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## Chemical Identity and Key Properties

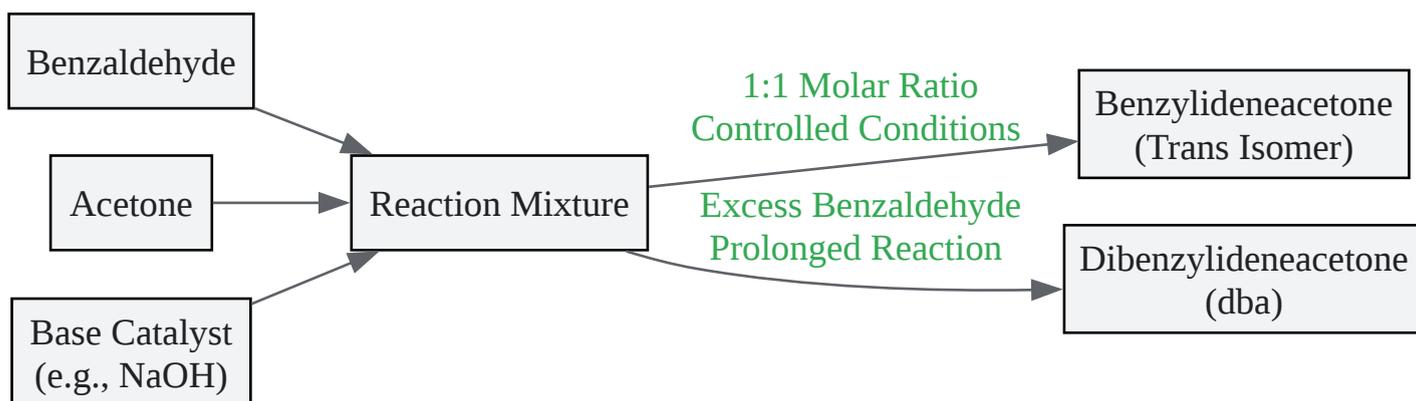
The table below summarizes the fundamental identifiers and physical characteristics of trans-benzylideneacetone.

Property	Value / Description
Preferred IUPAC Name	(3E)-4-Phenylbut-3-en-2-one [1] [2]
Other Common Names	Benzalacetone, Methyl styryl ketone, trans-4-Phenyl-3-buten-2-one [1] [2] [3]
CAS Registry Number	1896-62-4 (for the trans-isomer) [3] [4] [5]
Molecular Formula	C <sub>10</sub> H <sub>10</sub> O [1] [3]
Average Mass	146.19 g/mol [1] [3]
Physical State	Pale yellow solid [1]
Melting Point	39 °C to 42 °C [1] [3] [4]
Boiling Point	260 °C to 262 °C [1] [3]

Property	Value / Description
Water Solubility	1.3 g/L (practically insoluble) [1] [3]
Solubility in Other Solvents	Freely soluble in alcohol; soluble in chloroform, ether, benzene [3] [4]

## Synthesis and Chemical Reactions

The primary and most historically significant preparation of **benzylideneacetone** is via a **Claisen-Schmidt condensation** between benzaldehyde and acetone [1] [6]. This base-catalyzed reaction is a classic example of a carbon-carbon bond formation.



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*Synthesis pathway of **benzylideneacetone** and its derivative [1] [7].*

This synthesis can be performed with common bases like sodium hydroxide (NaOH) in a water/ethanol medium [7] [6]. A key consideration is reaction control: using a strong, non-nucleophilic base like lithium diisopropylamide (LDA) ensures a quantitative yield of the enolate ion from acetone, leading to high efficiency in producing the monobenzylidene product [1].

Beyond its synthesis, **benzylideneacetone** serves as a building block for further reactions [1] [6]:

- **Formation of Dibenzylideneacetone (dba):** It can undergo a second condensation with benzaldehyde to form **dibenzylideneacetone**, a useful ligand in organometallic chemistry [1] [7].
- **Reaction at the Ketone:** The carbonyl group can form derivatives like hydrazones [1] [6].

- **Reaction at the Double Bond:** The  $\alpha,\beta$ -unsaturated system can undergo additions (e.g., with bromine) or act as a dienophile in Diels-Alder reactions [1] [6].
- **Coordination Chemistry:** It reacts with  $\text{Fe}_2(\text{CO})_9$  to form (**benzylideneacetone**) $\text{Fe}(\text{CO})_3$ , a reagent used to transfer the  $\text{Fe}(\text{CO})_3$  unit to other organic molecules [1].

## Biological and Functional Activities

**Benzyldeneacetone** has two primary areas of application:

- **Biological Activity:** It is identified as an **inhibitor of the enzyme phospholipase A2 (PLA2)** in insects like the diamondback moth, indicating its potential relevance in agricultural or biochemical research [5].
- **Industrial Uses:** The compound is employed as a **flavoring ingredient in food** and as a component in **perfumes and fragrances** [1] [8].

## Safety and Handling Information

Proper handling is essential due to the compound's hazardous nature. The following table summarizes the key hazard and precautionary statements.

Hazard Category	GHS Statements [4]
GHS Pictogram	 GHS07 (Exclamation mark)
Signal Word	Warning

| **Hazard Statements** | H315: Causes skin irritation. H317: May cause an allergic skin reaction. H319: Causes serious eye irritation. H341: Suspected of causing genetic defects. H411: Toxic to aquatic life with long lasting effects. | | **Precautionary Statements** | P261, P264, P271, P272, P280, P302+P352, P305+P351+P338, P321, P332+P313, P333+P313, P337+P313, P362, P363, P403+P233, P405, P501 [1] [4]

Additional safety specifications include a **flash point of 66 °C (150 °F)** [3] [4]. The compound should be stored in a **dark place, sealed and dry, under inert gas** at room temperature or refrigerated (0-10°C), as it is both light and air sensitive [4].

## Commercial Availability

Trans-**benzylideneacetone** is readily available from multiple chemical suppliers. The table below lists examples for reference.

Supplier	Purity	Package Size	Price (USD)
TCI Chemicals [4]	>98.0% (GC)	25 g	\$21
Sigma-Aldrich [3]	≥99%	50 g	\$67.7
TargetMol [9]	97.48%	2 g	\$33

### Need Custom Synthesis?

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## References

1. Benzylideneacetone - Wikipedia [en.wikipedia.org]
2. Benzylideneacetone | C10H10O [chemspider.com]
3. trans-4-Phenyl-3-buten-2-one | 1896-62-4 [chemicalbook.com]
4. trans-Benzalacetone 1896-62-4 [tcichemicals.com]
5. ZFIN ChEBI: trans-benzylideneacetone [zfin.org]
6. Benzylideneacetone [chemeuropa.com]
7. Dibenzylideneacetone - Wikipedia [en.wikipedia.org]
8. benzylidene acetone 4-phenyl-3-buten-2-one [thegoodscentcompany.com]
9. trans-Benzylideneacetone | Phospholipase [targetmol.com]

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**Address:** Ontario, CA 91761, United States

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